

CAS number and molecular weight of 1,1-Diethoxynonane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxynonane-d10

Cat. No.: B15561220

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Technical Guide: 1,1-Diethoxynonane-d10

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental data for **1,1-Diethoxynonane-d10** is not readily available in public databases. The information presented herein is based on the properties of its non-deuterated isotopologue, 1,1-Diethoxynonane, and established principles of isotopic labeling.

Physicochemical Properties

This section details the known properties of 1,1-Diethoxynonane and the projected properties for its deuterated form, **1,1-Diethoxynonane-d10**.

Quantitative Data Summary

Property	1,1-Diethoxynonane	1,1-Diethoxynonane-d10 (Estimated)	Source
CAS Number	54815-13-3	Not Assigned	[1][2][3][4]
Molecular Formula	C ₁₃ H ₂₈ O ₂	C ₁₃ H ₁₈ D ₁₀ O ₂	[1][2]
Molecular Weight	216.36 g/mol	~226.46 g/mol	[1][2][4]
Boiling Point	66°C at 0.3 mmHg	No data available	[4]
Density	0.844 g/cm ³ (Predicted)	No data available	[4]

Note on **1,1-Diethoxynonane-d10**: The "-d10" designation signifies the substitution of ten hydrogen atoms with deuterium. The exact positions of deuteration can vary depending on the synthetic route. The estimated molecular weight is calculated assuming the replacement of ten protons with deuterons.

Synthesis and Experimental Protocols

The synthesis of deuterated compounds is a key process in drug discovery, often aimed at altering metabolic profiles or for use as internal standards in analytical studies.[5][6]

Hypothetical Synthesis of 1,1-Diethoxynonane-d10

A plausible synthetic route to **1,1-Diethoxynonane-d10** would involve the deuteration of nonanal followed by acetalization.

Step 1: Deuteration of Nonanal

A potential method for the synthesis of deuterated aldehydes involves an organocatalytic approach for hydrogen-deuterium exchange.[7]

- Materials: Nonanal, Deuterium oxide (D₂O), appropriate organocatalyst.
- Protocol:

- Dissolve Nonanal in a suitable solvent.
- Introduce the organocatalyst.
- Add Deuterium oxide as the deuterium source.
- Allow the reaction to proceed under controlled temperature and time to achieve the desired level of deuteration.
- Purify the resulting deuterated nonanal using standard chromatographic techniques.

Step 2: Acetalization of Deuterated Nonanal

- Materials: Deuterated nonanal, Ethanol, Acid catalyst (e.g., p-toluenesulfonic acid).
- Protocol:
 - Combine the deuterated nonanal with an excess of ethanol.
 - Add a catalytic amount of the acid catalyst.
 - Heat the mixture, typically with removal of water, to drive the reaction to completion.
 - Neutralize the catalyst and purify the resulting **1,1-Diethoxynonane-d10** by distillation or chromatography.

Applications in Research and Drug Development

Deuterium-labeled compounds are valuable tools in pharmaceutical research.^[6] Their primary applications include:

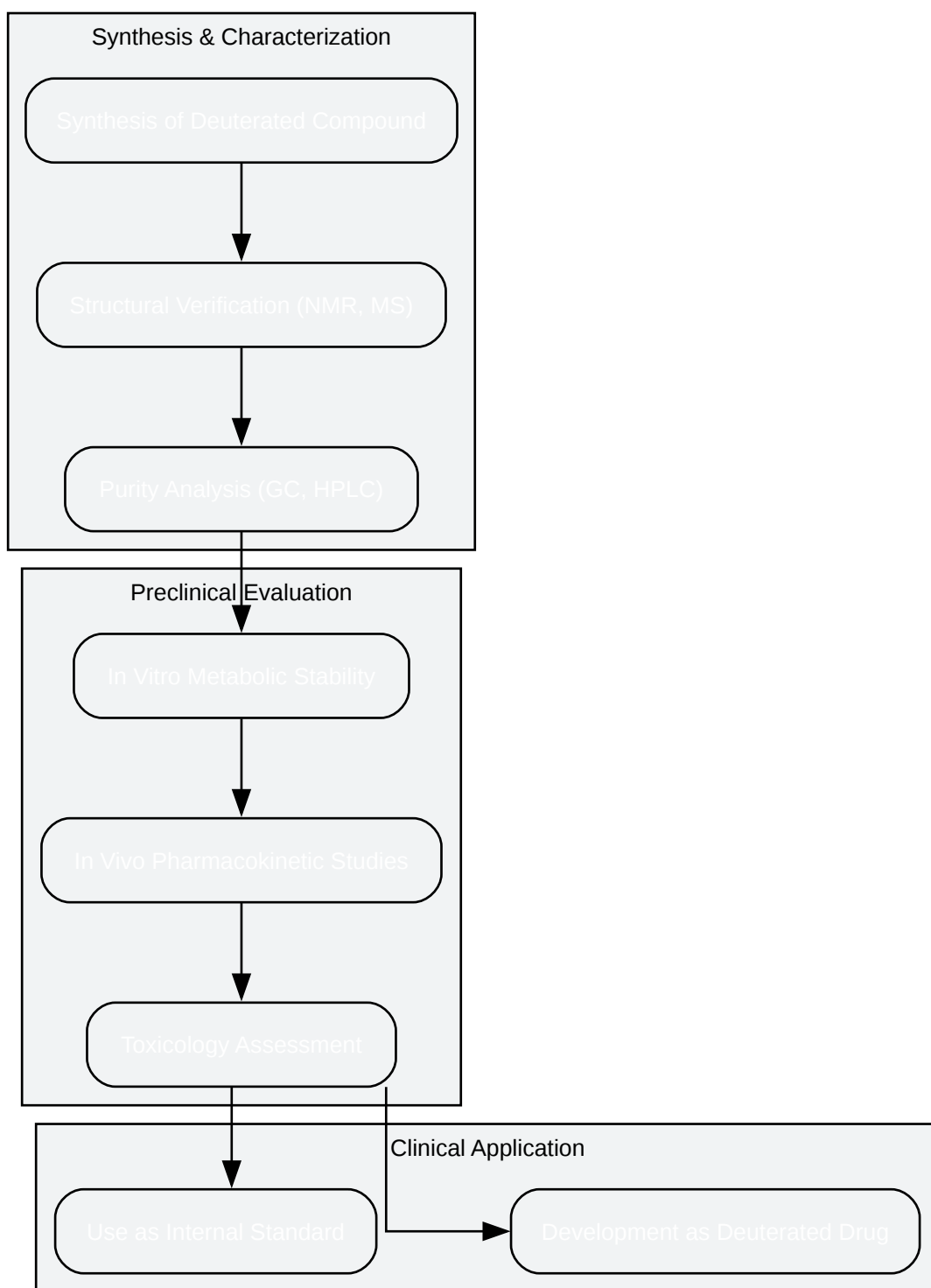
- **Metabolic Studies:** The kinetic isotope effect, resulting from the stronger carbon-deuterium bond compared to the carbon-hydrogen bond, can slow down metabolism at specific sites.^[8] This allows for a more detailed investigation of metabolic pathways.
- **Pharmacokinetic Profiling:** Deuterated analogs are frequently used as internal standards in mass spectrometry-based bioanalysis for accurate quantification of the parent drug in biological matrices.^[5]

- Improving Drug Efficacy: By strategically replacing hydrogen with deuterium, it is possible to develop "deuterated drugs" with improved metabolic stability, leading to longer half-lives and potentially reduced dosing frequency or improved safety profiles.[6]

Visualized Workflows

Logical Flow of a Deuterated Drug Study

The following diagram illustrates a typical workflow for the integration of a deuterated compound, such as **1,1-Diethoxynonane-d10**, in a drug development context.

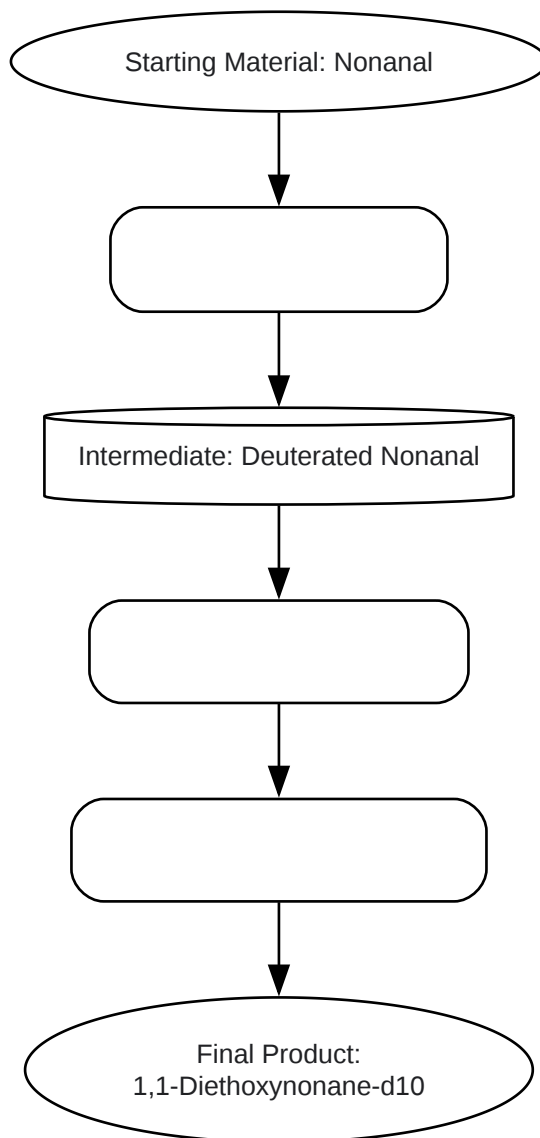


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Caption: Workflow for Deuterated Compound Development.

Hypothetical Synthesis Workflow

This diagram outlines the key steps in the proposed synthesis of **1,1-Diethoxynonane-d10**.



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